

Application Note: A Stability-Indicating HPLC Method for the Analysis of Dioxopromethazine

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Compound of Interest

Compound Name: *Dioxopromethazine*

CAS No.: *13582-96-2*

Cat. No.: *B15612301*

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Introduction

Dioxopromethazine, also known as Promethazine Sulfone, is a metabolite of the first-generation antihistamine, Promethazine.[1][2] It is essential to have a robust analytical method to quantify **Dioxopromethazine** in pharmaceutical preparations and for stability studies to ensure product quality and safety. This application note describes a stability-indicating High-Performance Liquid Chromatography (HPLC) method for the determination of **Dioxopromethazine**. The method is designed to separate **Dioxopromethazine** from its potential degradation products and is based on established principles for the analysis of related phenothiazine compounds.[3][4]

Physicochemical Properties of **Dioxopromethazine** Hydrochloride

A summary of the key physicochemical properties of **Dioxopromethazine** HCl is presented in Table 1. This information is critical for method development, particularly in selecting the appropriate diluent and mobile phase pH. The predicted pKa of 8.88 suggests that the compound will be protonated and positively charged in acidic conditions.[1][2]

Property	Value	Reference
Molecular Formula	C17H20N2O2S	[2][5]
Molecular Weight	316.42 g/mol	[2]
Appearance	White powder	[1]
pKa (Predicted)	8.88 ± 0.50	[1][2]
Solubility	Slightly soluble in Chloroform and Methanol (heated)	[1][2]

Table 1: Physicochemical Properties of **Dioxopromethazine HCl**

Experimental Protocols

This section details the proposed materials, equipment, and procedures for the HPLC analysis of **Dioxopromethazine**.

1. Materials and Reagents

- **Dioxopromethazine** Hydrochloride Reference Standard
- Acetonitrile (HPLC Grade)
- Methanol (HPLC Grade)
- Ammonium Acetate (Analytical Grade)
- Glacial Acetic Acid (Analytical Grade)
- Water (HPLC Grade)
- Hydrochloric Acid (Analytical Grade)
- Sodium Hydroxide (Analytical Grade)
- Hydrogen Peroxide (30%, Analytical Grade)

2. Equipment

- HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.
- Analytical balance
- pH meter
- Volumetric flasks and pipettes
- Ultrasonic bath
- Syringe filters (0.45 µm)

3. Chromatographic Conditions

The proposed chromatographic conditions are based on methods developed for the related compound Promethazine and general principles of reversed-phase HPLC for basic compounds.[3][4][6]

Parameter	Recommended Condition
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase A	20 mM Ammonium Acetate in water, pH adjusted to 4.5 with Acetic Acid
Mobile Phase B	Acetonitrile
Gradient	0-5 min: 30% B, 5-20 min: 30% to 70% B, 20-25 min: 70% B, 25.1-30 min: 30% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	254 nm
Injection Volume	10 µL
Diluent	Mobile Phase A: Acetonitrile (80:20 v/v)

Table 2: Proposed HPLC Method Parameters for **Dioxopromethazine** Analysis

4. Preparation of Solutions

- **Standard Stock Solution (100 µg/mL):** Accurately weigh about 10 mg of **Dioxopromethazine** HCl Reference Standard and transfer to a 100 mL volumetric flask. Dissolve in and dilute to volume with the diluent. Sonicate for 10 minutes to ensure complete dissolution.
- **Working Standard Solutions:** Prepare a series of working standard solutions for linearity assessment by diluting the stock solution with the diluent to concentrations ranging from 1 to 20 µg/mL.
- **Sample Preparation (for a solid dosage form):** Weigh and finely powder a representative number of tablets. Accurately weigh a portion of the powder equivalent to a target concentration of **Dioxopromethazine** and transfer it to a suitable volumetric flask. Add a portion of the diluent and sonicate for 15-20 minutes to extract the analyte. Dilute to volume with the diluent, mix well, and filter through a 0.45 µm syringe filter before injection.

5. Forced Degradation Studies

To demonstrate the stability-indicating nature of the method, forced degradation studies should be performed on a **Dioxopromethazine** solution.^{[4][7]}

- **Acid Degradation:** Treat the sample solution with 1N HCl at 80°C for 2 hours.
- **Base Degradation:** Treat the sample solution with 1N NaOH at 80°C for 2 hours.
- **Oxidative Degradation:** Treat the sample solution with 3% H₂O₂ at room temperature for 24 hours.
- **Thermal Degradation:** Expose the solid drug substance to 105°C for 24 hours.

After degradation, samples should be neutralized (if necessary), diluted to the target concentration, and analyzed by the proposed HPLC method.

Data Presentation

The results of the method validation studies should be summarized in tables for clarity and easy comparison.

Linearity

Concentration (µg/mL)	Peak Area
1	
5	
10	
15	
20	
Correlation Coefficient (r^2)	

Table 3: Linearity Data for **Dioxopromethazine**

Precision

Intraday (n=6)	Interday (n=6)
Mean Peak Area	
Standard Deviation	
% RSD	

Table 4: Precision Data for **Dioxopromethazine** (at a concentration of 10 µg/mL)

Accuracy (Recovery)

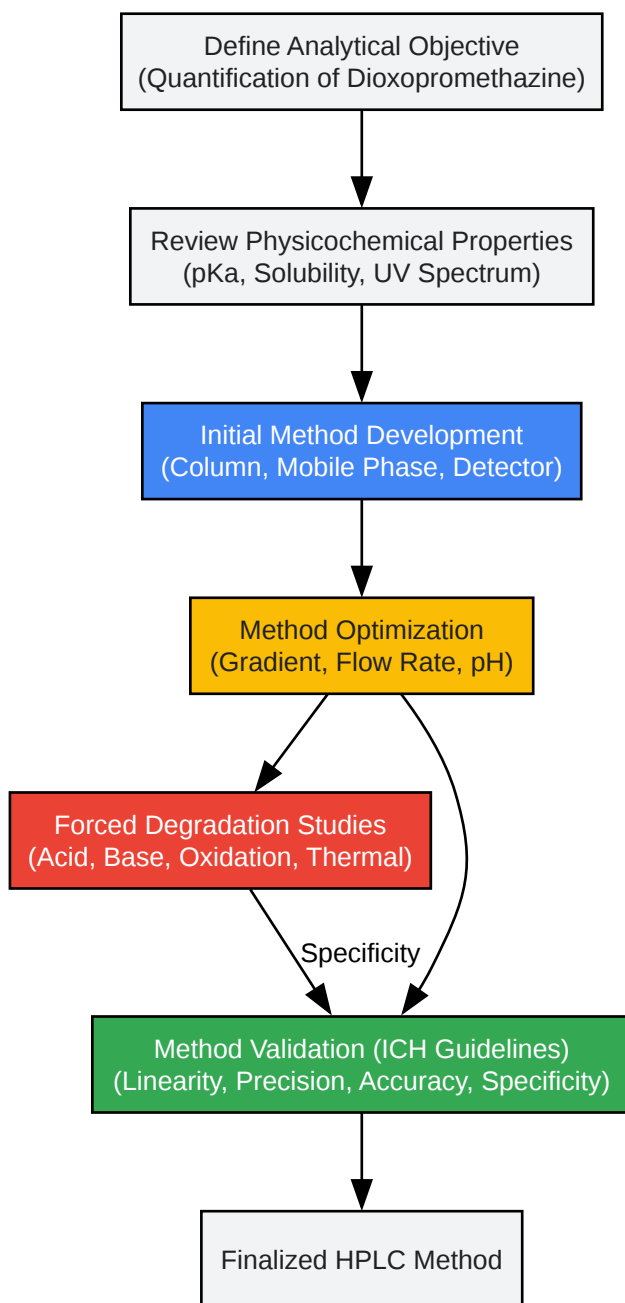
Spiked Level (%)	Amount Added (µg/mL)	Amount Recovered (µg/mL)	% Recovery
80	8		
100	10		
120	12		

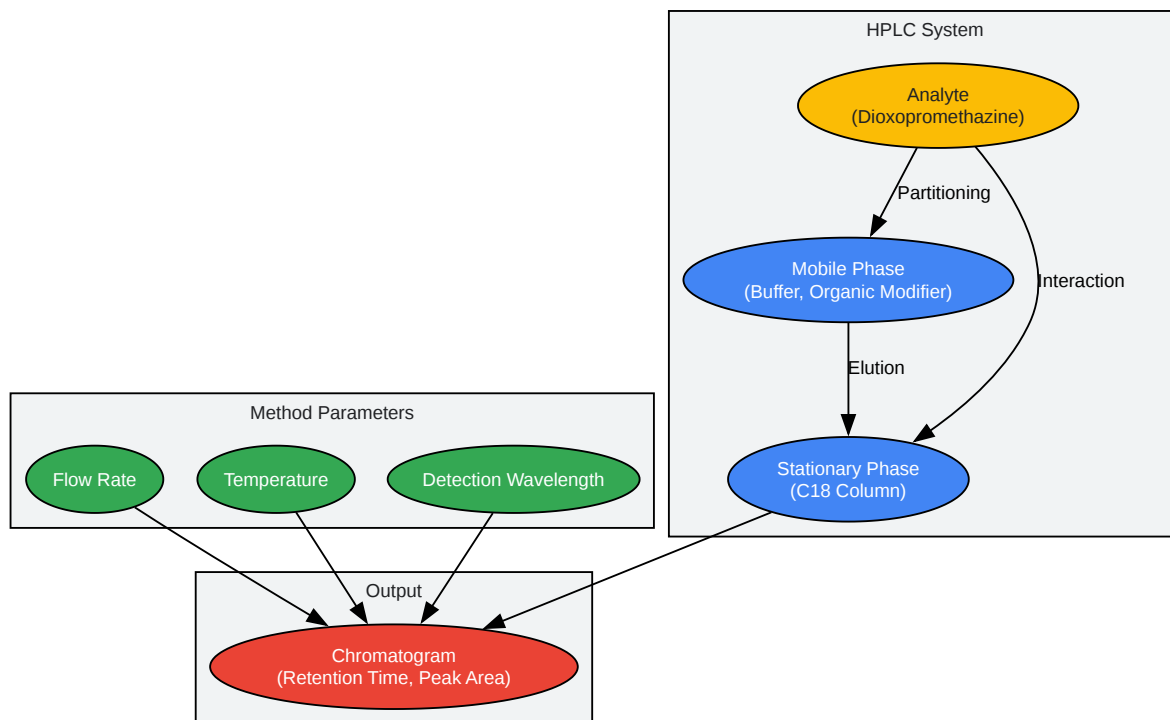
Table 5: Accuracy Data for **Dioxopromethazine**

Visualizations

HPLC Method Development Workflow

The following diagram illustrates the logical workflow for the development and validation of the HPLC method for **Dioxopromethazine** analysis.





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